

Essential Safety and Operational Guide for 1-Tetradecene

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Compound of Interest

Compound Name: 1-Tetradecene

Cat. No.: B072687

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For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for the use of **1-Tetradecene**, including comprehensive operational and disposal plans to ensure laboratory safety and compliance.

Personal Protective Equipment (PPE)

When handling **1-Tetradecene**, a thorough risk assessment should be conducted to determine the necessary personal protective equipment. The following table summarizes the recommended PPE based on safety data sheets.

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Face shield and safety glasses	NIOSH (US) or EN 166 (EU) approved
Skin Protection	Handle with gloves. Use proper glove removal technique. Dispose of contaminated gloves after use. Wash and dry hands.	Follow applicable laws and good laboratory practices
Respiratory Protection	If ventilation is inadequate, a supplied-air NIOSH approved respirator may be appropriate. An Air-Purifying Respirator for Dusts and Mists / P100 may be suitable if exposure to harmful airborne material is possible.	NIOSH approved

Quantitative Safety Data

Property	Value
Flash Point	230°F (110°C) Closed Cup
Auto-ignition Temperature	455°F (235°C)
Explosive Limits in Air	0.3-4.3 vol%
Acute Inhalation Toxicity (LC50)	> 5 mg/l (Rat, 4 h)
Initial Threshold Screening Level (ITSL)	29 µg/m3 (annual average)

Experimental Protocols: Handling and Storage

Safe Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe vapors or mist.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Ensure adequate ventilation in the handling area.[\[1\]](#)[\[5\]](#)
- Smoking, eating, and drinking are strictly prohibited in the application area.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Wash hands before breaks and at the end of the workday.[\[1\]](#)
- Use personal protective equipment as specified above.[\[1\]](#)[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)
- Store under an inert gas as the substance is air-sensitive.[\[1\]](#)
- Store locked up.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Electrical installations and working materials must comply with technological safety standards.[\[2\]](#)[\[3\]](#)[\[4\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1] If unconscious, place in recovery position and seek medical advice.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Flush eyes with water as a precaution.[1][2] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, consult a specialist.[2]
Ingestion	Do NOT induce vomiting.[1][2][6] Rinse mouth with water.[1][6] Never give anything by mouth to an unconscious person.[1][2] Immediately call a POISON CENTER or doctor.[2][6] May be fatal if swallowed and enters airways.[2][3][6]

Disposal Plan

Product Disposal:

- Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[1]
- Do not dispose of waste into the sewer system.[2][3]
- Do not contaminate ponds, waterways, or ditches with the chemical or used container.[2][3]
- Disposal should be in accordance with local and national regulations.[2][3]

Contaminated Packaging:

- Empty remaining contents.[2][3]
- Dispose of as unused product.[1][2][3]

- Do not re-use empty containers.[\[2\]](#)[\[3\]](#)

Accidental Release Measures

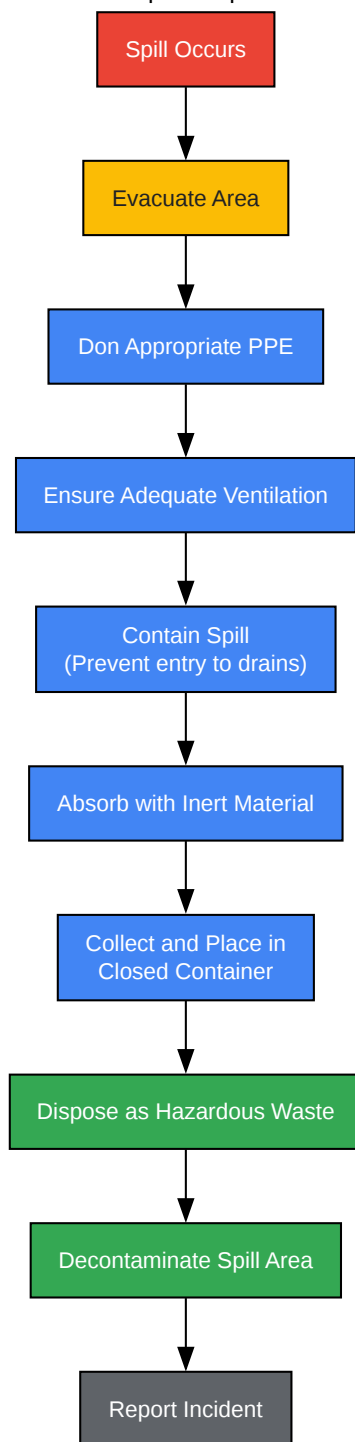
In the event of a spill, personal protective equipment should be used, and adequate ventilation must be ensured.[\[1\]](#)[\[2\]](#)[\[5\]](#) Personnel should be evacuated to safe areas.[\[1\]](#)

Containment and Cleaning:

- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)[\[2\]](#)
- Do not let the product enter drains.[\[1\]](#) If the product contaminates rivers, lakes, or drains, inform the respective authorities.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Collect the absorbed material and keep it in suitable, closed containers for disposal.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Below is a workflow diagram for handling a **1-Tetradecene** spill.

1-Tetradecene Spill Response Workflow



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Caption: Workflow for handling a **1-Tetradecene** spill.

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